

# Comparative Analysis of CMPD101 Selectivity Against ROCK and PKC

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This guide provides an objective comparison of the inhibitor **CMPD101**'s performance against Rho-associated coiled-coil kinase (ROCK) and Protein Kinase C (PKC), with a primary focus on its selectivity profile. The information is intended for researchers, scientists, and professionals in the field of drug development.

**CMPD101** is a potent, membrane-permeable small-molecule inhibitor primarily targeting G protein-coupled receptor kinase 2 (GRK2) and GRK3.[1][2][3] Its efficacy against these primary targets has positioned it as a valuable tool in studies related to conditions like heart failure.[1] [2] However, understanding its selectivity against other kinases, such as ROCK and PKC, is crucial for accurately interpreting experimental results and predicting potential off-target effects.

## **Quantitative Data Summary**

The inhibitory activity of **CMPD101** against its primary targets (GRK2, GRK3) and its off-target activity against ROCK-2 and PKCα are summarized below. The data is presented as IC50 values, which represent the concentration of the inhibitor required to reduce the activity of the enzyme by 50%. Lower IC50 values indicate greater potency.



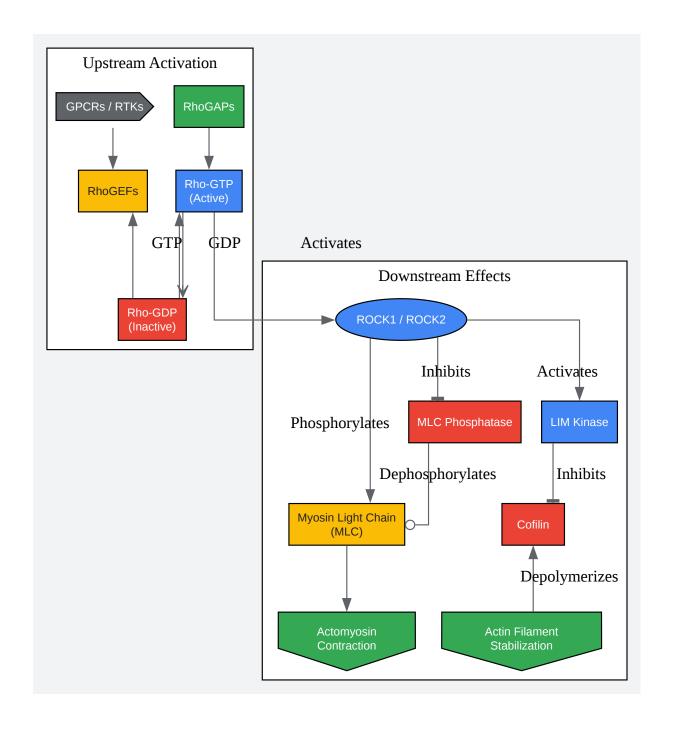
| Target Kinase | CMPD101 IC50 | Primary Target? |
|---------------|--------------|-----------------|
| GRK3          | 5.4 nM       | Yes             |
| GRK2          | 18 nM        | Yes             |
| ROCK-2        | 1.4 μΜ       | No              |
| GRK5          | 2.3 μΜ       | No              |
| GRK1          | 3.1 μΜ       | No              |
| ΡΚCα          | 8.1 μΜ       | No              |

Data sourced from references[1][2][4]. Note that IC50 values can vary based on experimental assay conditions.[5][6]

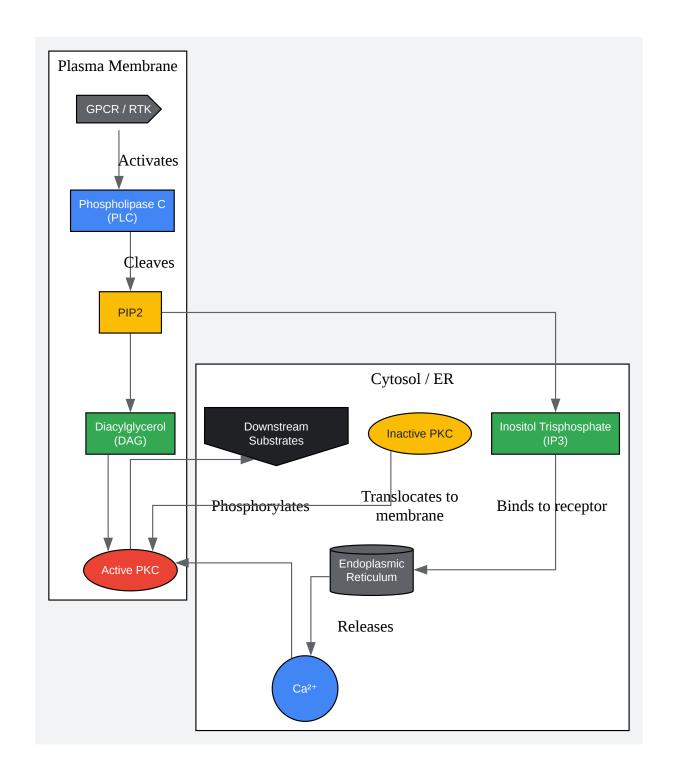
# **Signaling Pathways**

To contextualize the function of these kinases, the following diagrams illustrate their respective signaling pathways.













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